

Optimizing search queries in Savvy for better results

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Compound of Interest

Compound Name: Savvy

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Savvy Technical Support Center

Welcome to the **Savvy** Support Center. Here you will find troubleshooting guides and frequently asked questions to help you optimize your search queries and achieve more precise and comprehensive results in your research and drug development experiments.

Frequently Asked Questions (FAQs)

Q1: How can I start a broad search and then narrow it down effectively?

Q2: What is the most effective way to search for an exact phrase?

A2: To search for an exact phrase, enclose the entire phrase in double quotation marks ("").^[1]

^[2] For example, searching for "lysosomal storage disorder" will return only results containing that exact phrase, rather than results where "lysosomal," "storage," and "disorder" appear separately. This technique significantly increases the specificity of your search.^[3]

Q3: How do I find variations of a word, like "inhibit," "inhibitor," and "inhibition"?

A3: Use truncation, which is typically done with an asterisk (*).^[1] For example, typing *inhibit* will find all variations of the word root, such as inhibit, inhibitor, inhibiting, and inhibition. Be mindful not to shorten the word too much, as you might retrieve irrelevant terms (e.g., med* could return "medical" or "medieval").^[3]

Q4: What are Boolean operators and how should I use them?

A4: Boolean operators (AND, OR, NOT) are words used to connect your search terms and define the logical relationship between them.^{[4][2]} They are fundamental for constructing advanced and precise search queries. It is a general convention to type these operators in uppercase to ensure they are processed correctly by the search engine.^{[1][2]}

Troubleshooting Guides

Issue 1: My search is returning too many irrelevant results.

This often happens when search terms are too general or are not combined with sufficient specificity.

- Solution 1: Use the AND Operator and More Specific Terms.
 - Connect distinct concepts with the AND operator to narrow your search. For example, “cancer therapy” AND “immunology” will only return results that contain both phrases.^[1]
 - Replace general terms with more specific ones (e.g., use “low back pain” instead of “back pain”).^[4]
- Solution 2: Use the NOT Operator to Exclude Concepts.
 - Exclude irrelevant terms using the NOT operator. For example, Comet NOT Meteor will exclude any results that mention “Meteor”.^[1]
- Solution 3: Utilize Field-Specific Searches.
 - Use the advanced search page to search within specific fields like the title, abstract, or author. This focuses your query on the most relevant parts of a publication.^{[5][6]}

Issue 2: My search is returning too few or no results.

This may occur if your query is too specific or if you are not accounting for synonyms and alternative terminology.

- Solution 1: Use the OR Operator to Broaden Your Search.

- Combine synonyms or related concepts with the OR operator. For example, “acute myocardial infarction” OR “heart attack” will retrieve documents containing either term, increasing your retrieval rate.^[1] Developing a list of synonyms and related terms before you start is a useful strategy.^[7]
- Solution 2: Check for Alternative Terminology.
 - Scientific and medical fields often have highly specific vocabularies, such as Medical Subject Headings (MeSH) in PubMed.^[8] Exploring the subject terms or keywords used in a relevant article can provide ideas for new search terms.^{[9][8]}
- Solution 3: Use Truncation and Wildcards.
 - As mentioned in the FAQ, use an asterisk (*) for truncation to find word variations.^[1] A question mark (?) can serve as a wildcard to replace a single character, which is useful for spelling variations like organi?ation to find both "organisation" and "organization".^[1]

Data Presentation: Using Boolean Operators

The following table summarizes how Boolean operators affect your search queries.

Operator	Purpose	Example	Outcome
AND	Narrows Search: Retrieves results that contain all specified terms.	kinetics AND metabolism	Results must include both "kinetics" and "metabolism".
OR	Broadens Search: Retrieves results that contain at least one of the specified terms.	teenagers OR adolescents	Results can include "teenagers", "adolescents", or both. [7]
NOT	Excludes Terms: Retrieves results that contain the first term but not the second.	cancer NOT chemotherapy	Results about cancer are returned, but any mentioning chemotherapy are excluded.
()	Groups Terms: Combines multiple operators to create a logical sequence.	(liver OR hepatic) AND toxicity	Results must contain "toxicity" and either "liver" or "hepatic".

Experimental Protocols: Systematic Literature Search

A systematic literature search is a methodical and reproducible process for identifying all relevant evidence for a particular research question.[\[10\]](#)

Methodology:

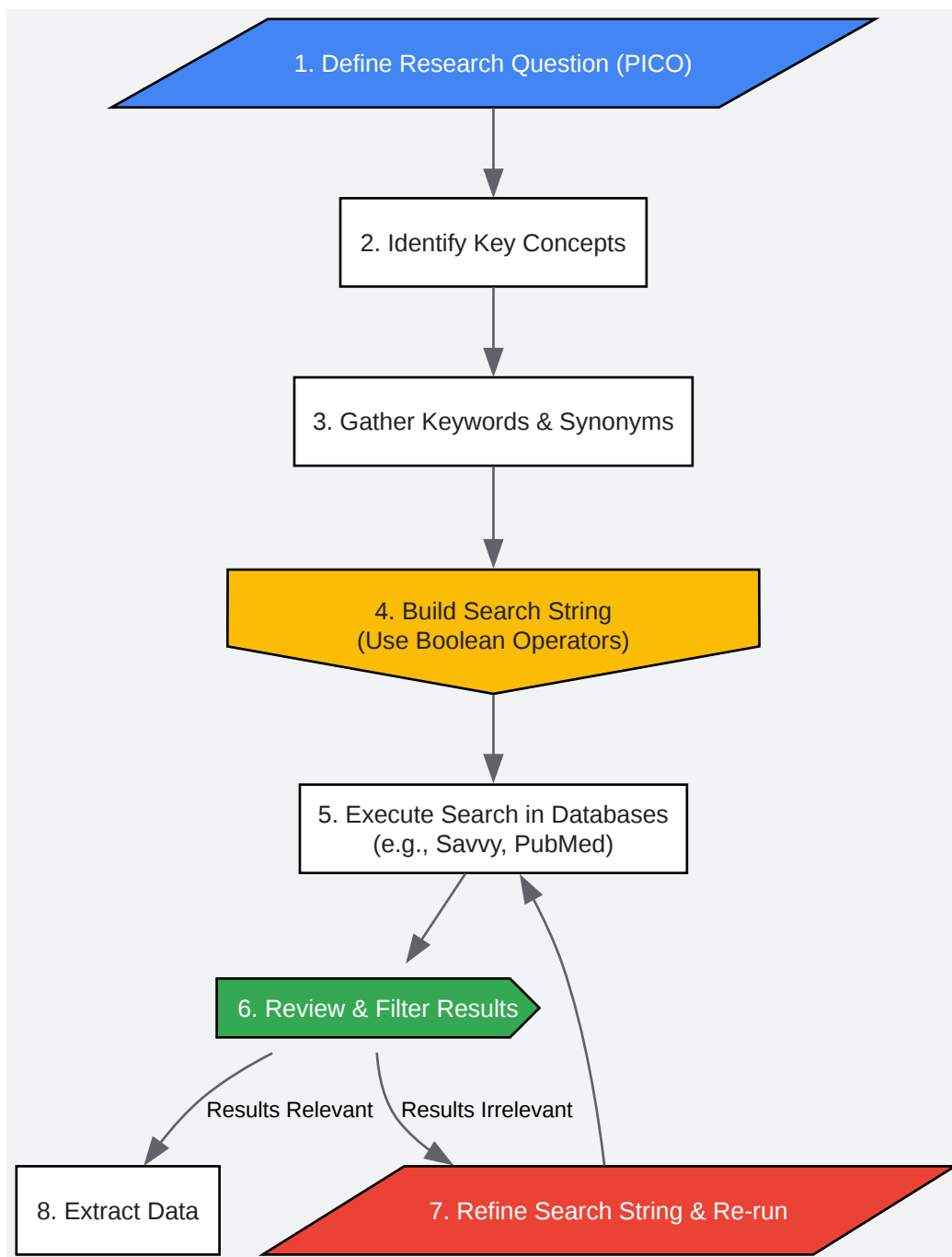
- Define a Clear Research Question: Use a framework like PICO (Patient/Problem, Intervention, Comparison, Outcome) to structure your question.[\[10\]](#)
- Identify Key Concepts: Break down your research question into its main ideas. Typically, two or three core concepts are ideal for a broad initial search.[\[10\]](#)[\[11\]](#)
- Gather Search Terms: For each key concept, brainstorm a list of keywords, synonyms, and controlled vocabulary terms (e.g., MeSH terms).[\[10\]](#)[\[12\]](#)

- Compose the Search Statement: Combine your search terms using Boolean operators (AND, OR) and group them with parentheses to define the logical relationships.[10]
- Search Relevant Databases: Execute your search statement in appropriate databases (e.g., PubMed, Embase, Scopus).[11] Remember that controlled vocabularies can be unique to each database.[7]
- Refine and Iterate: Based on the results, refine your search by adding more specific terms, applying filters, or adjusting your Boolean logic to improve relevance.[10]

Visualizations

Below are diagrams illustrating key search optimization concepts and workflows.

Caption: Logic for broadening or narrowing search queries from an initial concept.



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Caption: A workflow diagram illustrating the steps of a systematic literature search.

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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com